Application Note: Scalable Synthesis and Functionalization of 2-Amino-5-iodopyridine

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Compound of Interest

Compound Name:	*2-Amino-5-Iodopyridine*
CAS No.:	*10127-97-2*
Cat. No.:	*B1181078*

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Executive Summary & Strategic Analysis

2-Amino-5-iodopyridine (CAS: 20511-12-0) is a "privileged scaffold" in medicinal chemistry, serving as a critical building block for kinase inhibitors (e.g., ALK/ROS1 inhibitors) and receptor modulators. The iodine atom at the C-5 position provides a versatile handle for cross-coupling reactions (Suzuki, Sonogashira, Heck), while the C-2 amino group functions as a hydrogen bond donor/acceptor or a nucleophile for heterocycle formation.

The Synthetic Challenge: While electrophilic aromatic substitution on pyridine is generally sluggish due to the electron-deficient ring, the amino group at C-2 strongly activates the ring. The primary challenge is regioselectivity. The amino group directs electrophiles to the ortho (C-3) and para (C-5) positions.

- C-5 Attack (Preferred): Sterically less hindered and electronically favored as it places the positive charge of the

  -complex on the carbon bearing the amino group, maximizing resonance stabilization without severe inductive destabilization from the ring nitrogen.

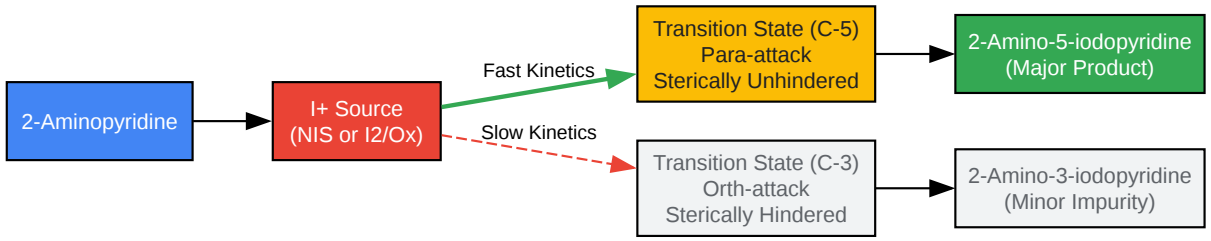
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- C-3 Attack (Minor Impurity): Closer to the electron-withdrawing ring nitrogen and sterically crowded.

This guide presents two validated protocols for the synthesis of **2-amino-5-iodopyridine** and one downstream application protocol, designed to maximize C-5 selectivity and yield.

Mechanistic Insight & Regioselectivity

The following diagram illustrates the electronic rationale for the C-5 preference, guiding the choice of reagents to minimize thermodynamic equilibration or poly-iodination.



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Figure 1: Regioselectivity pathway. The C-5 position is kinetically and thermodynamically favored due to resonance stabilization and lower steric hindrance compared to C-3.

Experimental Protocols

Protocol A: The "Green" Oxidative Iodination (Scalable)

Best for: Multi-gram to kilogram scale, cost-efficiency, and high atom economy. Mechanism: In situ generation of electrophilic iodine (

) using Periodic Acid (

) or Hydrogen Peroxide (

) to oxidize molecular iodine (

).

Reagents:

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- 2-Aminopyridine (1.0 equiv)[1][2]
- Molecular Iodine (

) (0.5 equiv)
- Periodic Acid (

) (0.2 equiv) OR 30%

  (0.6 equiv)
- Solvent: Acetic Acid/Water (10:1) or Water (with

  cat.)

Step-by-Step Methodology:

- Dissolution: Charge a reactor with 2-aminopyridine (100 mmol) and Acetic Acid (150 mL). Stir until dissolved.
- Catalyst Addition: Add Periodic Acid (20 mmol) dissolved in a minimum amount of water.
  - Note: If using the

    method, add

    first, then add

    dropwise to control the exotherm.
- Iodination: Add molecular iodine (

  , 50 mmol) in portions over 30 minutes. The solution will turn dark brown.
- Reaction: Heat the mixture to 60–65 °C for 4 hours. Monitor by LC-MS or TLC (EtOAc/Hexane 1:1).
  - Endpoint: Disappearance of starting material (

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) and appearance of product (

).

- Quench: Cool to room temperature. Pour the mixture into ice water (500 mL).
- Neutralization: Slowly add saturated

  (sodium thiosulfate) solution until the brown iodine color fades to yellow/off-white. Neutralize with saturated

  or NaOH to pH 8.
- Isolation: The product precipitates as a solid. Filter, wash with cold water, and dry under vacuum.
  - Yield: Expect 80–90%.
  - Purity: >95% (Recrystallize from Ethanol/Water if needed).

Protocol B: The NIS Method (Laboratory Standard)

Best for: Small scale (<5g), anhydrous conditions, and high functional group tolerance.

Reagents:

- 2-Aminopyridine (1.0 equiv)[1][2]
- N-Iodosuccinimide (NIS) (1.05 equiv)
- Solvent: Acetonitrile (MeCN) or DMF

Step-by-Step Methodology:

- Setup: Dissolve 2-aminopyridine (10 mmol) in anhydrous MeCN (50 mL) under Nitrogen atmosphere.
- Addition: Cool to 0 °C. Add NIS (10.5 mmol) portion-wise over 15 minutes. Protect from light (wrap flask in foil).

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- Stir: Allow to warm to room temperature (25 °C) and stir for 2–4 hours.
- Workup: Remove solvent under reduced pressure. Redissolve residue in EtOAc.
- Wash: Wash with 10%

  (to remove traces of

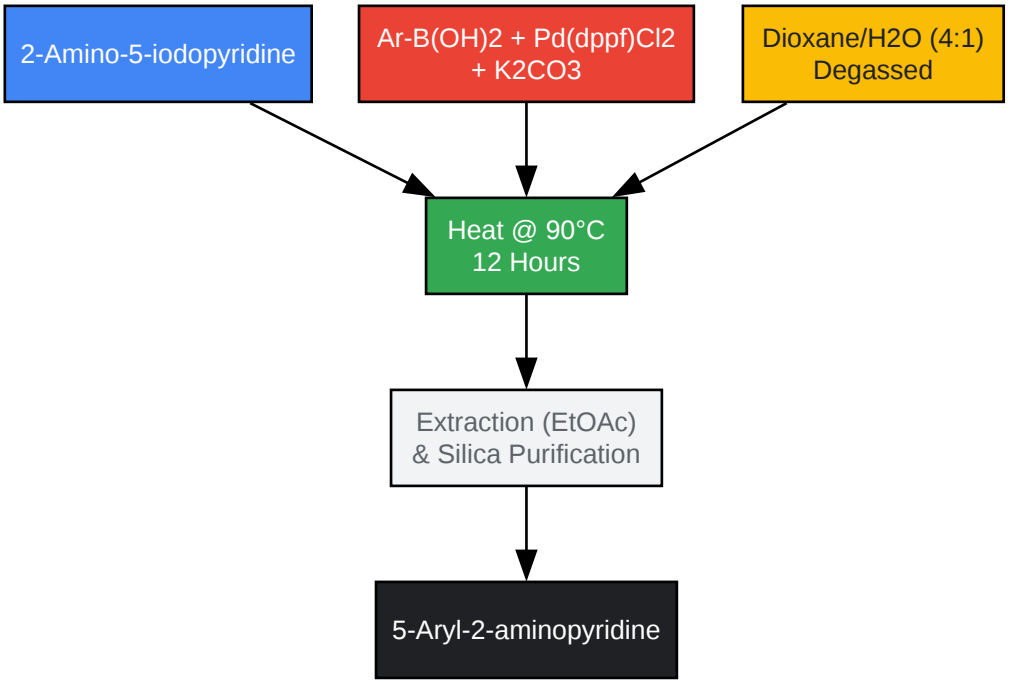
  ), followed by water and brine.
- Purification: Dry over

  , concentrate, and purify via flash column chromatography (0-50% EtOAc in Hexanes).

Downstream Application: Suzuki-Miyaura Coupling[3][4]

Challenge: Free amino groups can poison Palladium catalysts by coordinating to the metal center. Solution: Use of specific phosphine ligands (like XPhos/SPhos) or in situ protection.

Workflow Diagram:



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Figure 2: Optimized Suzuki Coupling workflow for aminopyridines.[3]

Protocol C: Suzuki Coupling (Ligand-Optimized)

- Charge: In a microwave vial or pressure tube, combine:
  - **2-Amino-5-iodopyridine** (1.0 equiv)[1]
  - Aryl Boronic Acid (1.2 equiv)
  - (2.5 equiv)
  - Catalyst:

    (5 mol%) (Robust against amines)
- Solvent: Add 1,4-Dioxane/Water (4:1 ratio).
- Degas: Sparge with Nitrogen for 10 minutes (Critical to prevent homocoupling).
- Reaction: Heat to 90 °C for 12 hours (or 120 °C for 30 min in Microwave).
- Pro-Tip: If conversion is low, protect the amine first using

  (1.1 equiv, DMAP cat., THF) to generate the N-Boc intermediate, which couples much more efficiently.

Comparative Data & Troubleshooting

Table 1: Iodination Agent Comparison

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Parameter	Protocol A (I2/Periodic Acid)	Protocol B (NIS)	Protocol C (ICl - Not Recommended)
Atom Economy	High (Iodine fully utilized)	Moderate (Succinimide waste)	High
Cost	Low	High	Moderate
Selectivity	High (C-5)	High (C-5)	Moderate (Risk of bis-iodination)
Scalability	Excellent (Kg scale)	Good (Gram scale)	Poor (Exothermic/Corrosive)
Toxicity	Low (Green solvents)	Low	High (Corrosive liquid)

Troubleshooting Guide:

- Problem: Bis-iodination (3,5-diiodo product).
  - Fix: Reduce iodinating agent equivalents to 0.95. Lower reaction temperature to 0–10 °C.
- Problem: Dark/Black reaction mixture that doesn't lighten.
  - Fix: Ensure sufficient Sodium Thiosulfate (

) is used during the quench.
- Problem: Low yield in Suzuki coupling.
  - Fix: The free amine is likely coordinating Pd. Switch to Protocol C "Pro-Tip" (Boc-protection) or use SPhos-Pd-G2 catalyst.

References

- Synthesis of **2-amino-5-iodopyridine** via oxidative iodination.
- Regioselectivity Mechanisms

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- Regioselectivity in Electrophilic Arom
- Source: Chemistry LibreTexts / Journal of Organic Chemistry.
- URL: [Link] (Contextual citation based on general electrophilic substitution principles).

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  - **2-Amino-5-iodopyridine** Product D
  - Source: Sigma-Aldrich.

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